

comparison famoxadone other oxazolidinone fungicides

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Compound Focus: Famoxadone

CAS No.: 131807-57-3

Cat. No.: S588098

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Famoxadone Profile

The following table summarizes the key characteristics of the fungicide **Famoxadone**. [1] [2]

Property	Description
Chemical Class	Oxazolidinedione (a subclass of oxazolidinones) [2]
Mode of Action	Respiration inhibitor (QoI fungicide, FRAC Group 11). Inhibits mitochondrial respiration at complex III, disrupting energy (ATP) production in fungi. It is active against zoospore germination and mycelial growth. [2]
Primary Use	Protectant fungicide with residual activity, used to control a broad spectrum of plant pathogenic fungi including downy mildews and blights. [2]
Example Applications	Grapes, potatoes, tomatoes, peppers, cucurbits, and salad crops. [2]
Example Pathogens Controlled	<i>Plasmopara viticola</i> (downy mildew), <i>Phytophthora</i> blight, <i>Alternaria</i> leaf blight, and anthracnose. [2]
Solubility	Low aqueous solubility (0.059 mg/L at 20°C, pH 7) [2]

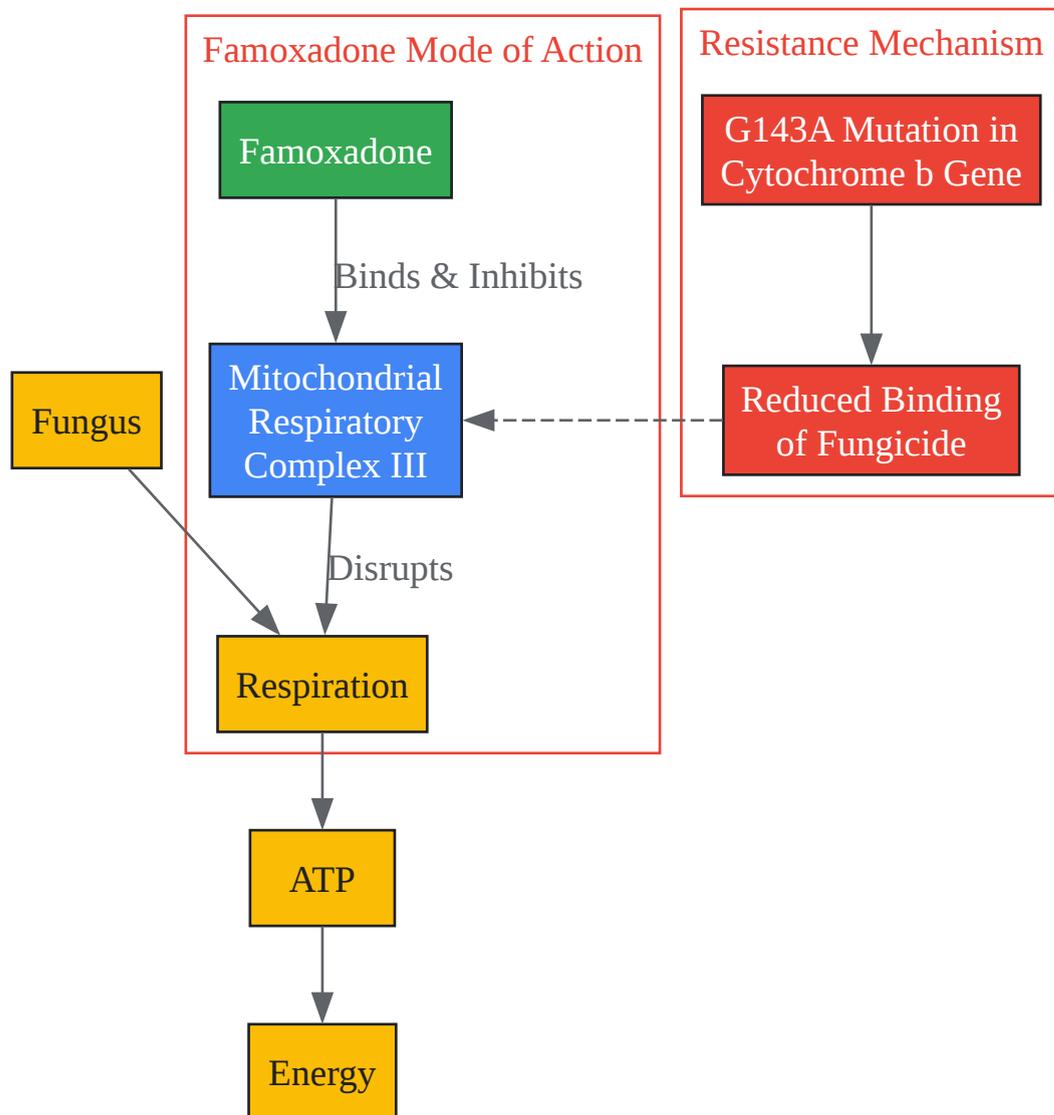
Property	Description
Isomerism	Chiral molecule, typically exists as a racemic mixture (S-isomer to R-isomer ratio is about 1:1) [3] [2]

Experimental Data and Protocols

Research on **Famoxadone** involves assessing its stereoselective environmental behavior and health risks, as well as standard fungicide efficacy trials.

- **Stereoselectivity in Cytotoxicity and Metabolism:** A 2024 study assessed the health risks of **Famoxadone**'s enantiomers. Key methodological aspects include [3]:
 - **Focus:** Evaluating stereoselectivity in ferroptosis-mediated cytotoxicity and metabolic behaviors.
 - **Key System:** The role of Cytochrome P450 enzymes in its metabolic pathway was investigated.
- **Standard Fungicide Efficacy Trials:** The protocols for evaluating fungicides like **Famoxadone** against specific pathogens (e.g., *Plasmopara viticola*) typically involve [4]:
 - **Phenotyping:** Conducting leaf disk assays or whole plant bioassays to measure the level of disease control in vivo.
 - **Genotyping:** Monitoring for resistance by detecting mutations (e.g., G143A) in the target gene (cytochrome b) using molecular techniques like PCR-RFLP or sequencing.

The diagram below illustrates the primary mode of action of **Famoxadone** and the associated resistance mechanism. [4] [2]



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References

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3. Systematic health risks assessment of chiral fungicide ... [sciencedirect.com]

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